

Solubility Profile of Ethyl 4-Acetylbenzoate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 4-acetylbenzoate

Cat. No.: B126464

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **ethyl 4-acetylbenzoate**, a key intermediate in pharmaceutical synthesis. While quantitative solubility data in various organic solvents remains limited in publicly available literature, this document consolidates existing qualitative information and presents detailed experimental protocols for its precise determination. This guide is intended to serve as a valuable resource for researchers and professionals engaged in drug development and chemical synthesis, enabling informed solvent selection and process optimization.

Introduction

Ethyl 4-acetylbenzoate (CAS No: 38430-55-6) is a versatile building block in organic synthesis, particularly in the preparation of active pharmaceutical ingredients (APIs). Its molecular structure, featuring both an ester and a ketone functional group, dictates its physicochemical properties, including its solubility, which is a critical parameter in drug development. Solubility influences reaction kinetics, crystallization, purification, and formulation of pharmaceutical products. A thorough understanding of the solubility of **ethyl 4-acetylbenzoate** in a range of organic solvents is therefore essential for optimizing synthetic routes and ensuring the quality and efficacy of the final drug product.

Physicochemical Properties of Ethyl 4-Acetylbenzoate

A summary of the key physicochemical properties of **ethyl 4-acetylbenzoate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1][2]
Molecular Weight	192.21 g/mol	[1][2]
Appearance	White to beige crystalline powder	[1][2]
Melting Point	55-57 °C	[1]
Boiling Point	310.0 ± 25.0 °C (Predicted)	[1]
Density	1.096 ± 0.06 g/cm ³ (Predicted)	[1]

Solubility of Ethyl 4-Acetylbenzoate

Qualitative Solubility Data

Currently, there is a notable absence of specific quantitative solubility data for **ethyl 4-acetylbenzoate** in the peer-reviewed scientific literature. However, several sources provide qualitative descriptions of its solubility in various organic solvents. This information is summarized in the table below.

Solvent	Qualitative Solubility	Reference(s)
Chloroform	Slightly Soluble	[1][2][3]
Ethyl Acetate	Slightly Soluble	[1][2][3]
Water	Sparsely Soluble / Insoluble	[3][4]
Ethanol	Soluble	[3]
Ether	Soluble	[3]

It is important to note that terms such as "slightly soluble" and "soluble" are qualitative and can vary between different sources and experimental conditions. For precise process design and optimization, quantitative determination of solubility is highly recommended.

Experimental Protocols for Solubility Determination

The following section outlines a detailed methodology for the quantitative determination of the solubility of **ethyl 4-acetylbenzoate** in organic solvents. The gravimetric method is a reliable and widely used technique for this purpose.

Gravimetric Method

This method involves preparing a saturated solution of the solute in the solvent of interest at a specific temperature, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

4.1.1. Materials and Equipment

- **Ethyl 4-acetylbenzoate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Constant temperature water bath or incubator
- Calibrated thermometers
- Vials or flasks with airtight seals
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

4.1.2. Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **ethyl 4-acetylbenzoate** to a known volume or mass of the desired organic solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the sealed vial in a constant temperature water bath or incubator set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. The time required to reach equilibrium should be determined experimentally (e.g., by taking measurements at different time points until the concentration of the solute in the solution becomes constant). A typical duration is 24-48 hours.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation or dissolution during sampling.
 - Immediately filter the withdrawn sample through a syringe filter (of a pore size sufficient to remove all undissolved particles, e.g., 0.45 μm) into a pre-weighed, clean, and dry evaporation dish or vial. The filtration step should also be performed at the experimental temperature if possible.
- Solvent Evaporation and Mass Determination:
 - Accurately weigh the evaporation dish containing the filtrate.
 - Evaporate the solvent from the filtrate in a well-ventilated fume hood. For less volatile solvents, a rotary evaporator or a gentle stream of nitrogen may be used.
 - Once the solvent is completely evaporated, dry the residue (the dissolved **ethyl 4-acetylbenzoate**) in an oven or vacuum oven at a temperature below its melting point until a constant weight is achieved.

- Cool the evaporation dish in a desiccator to room temperature and weigh it accurately.

4.1.3. Data Analysis and Calculation

The solubility can be expressed in various units, such as grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solution (mol/L).

- Mass of the filtrate:
 - Mass of dish with filtrate - Mass of empty dish
- Mass of the dissolved **ethyl 4-acetylbenzoate**:
 - Mass of dish with residue - Mass of empty dish
- Mass of the solvent in the filtrate:
 - Mass of the filtrate - Mass of the dissolved **ethyl 4-acetylbenzoate**
- Solubility (g/100 g solvent):
 - $(\text{Mass of dissolved } \textbf{ethyl 4-acetylbenzoate} / \text{Mass of solvent}) \times 100$
- Solubility (g/100 mL solvent):
 - To express solubility in g/100 mL, the density of the solvent at the experimental temperature is required.
 - $\text{Volume of solvent} = \text{Mass of solvent} / \text{Density of solvent}$
 - $\text{Solubility} = (\text{Mass of dissolved } \textbf{ethyl 4-acetylbenzoate} / \text{Volume of solvent}) \times 100$

4.1.4. Diagram of the Experimental Workflow



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Caption: Experimental workflow for the gravimetric determination of solubility.

Conclusion

This technical guide has summarized the available qualitative solubility information for **ethyl 4-acetylbenzoate** and provided a detailed experimental protocol for its quantitative determination. While the lack of precise, publicly available quantitative data is a limitation, the methodologies outlined herein provide a clear pathway for researchers to obtain this critical information. Accurate solubility data is indispensable for the efficient and robust development of synthetic processes and formulations involving **ethyl 4-acetylbenzoate**. It is recommended that researchers and drug development professionals invest in the experimental determination of this data for their specific solvent systems and process conditions to ensure reliable and reproducible outcomes.

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